

An In-Depth Technical Guide to 4-(N-(m-Tolyl)carbamoyl)morpholine

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Compound of Interest

Compound Name: 4-(N-(M-Tolyl)carbamoyl)morpholine

CAS No.: 13606-73-0

Cat. No.: B5832538

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This guide provides a comprehensive technical overview of **4-(N-(m-tolyl)carbamoyl)morpholine**, also known by its IUPAC name N-(3-methylphenyl)morpholine-4-carboxamide. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's identifiers, synthesis, and its relevance within the broader context of medicinal chemistry.

Introduction

The morpholine ring is a privileged scaffold in medicinal chemistry, frequently incorporated into drug candidates to enhance physicochemical properties, metabolic stability, and biological activity. Its presence in numerous FDA-approved drugs underscores its importance. The N-aryl-morpholine-4-carboxamide framework, to which **4-(N-(m-tolyl)carbamoyl)morpholine** belongs, is of significant interest for its potential applications in the development of novel therapeutic agents. This guide serves to consolidate the available technical information on this specific analogue, providing a foundation for further research and application.

Core Identifiers and Chemical Properties

Precise identification of a chemical entity is fundamental for research and regulatory purposes. While a specific CAS Number for the m-tolyl isomer is not readily available in major public databases, the compound can be unambiguously identified through other standard chemical identifiers.

Table 1: Chemical Identifiers for N-(3-methylphenyl)morpholine-4-carboxamide

Identifier	Value	Source
IUPAC Name	N-(3-methylphenyl)morpholine-4-carboxamide	PubChemLite[1]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₂	PubChemLite[1]
Molecular Weight	220.27 g/mol	PubChemLite[1]
Canonical SMILES	<chem>CC1=CC(=CC=C1)NC(=O)N2CCOCC2</chem>	PubChemLite[1]
InChI	InChI=1S/C12H16N2O2/c1-10-3-2-4-11(9-10)13-12(15)14-5-7-16-8-6-14/h2-4,9H,5-8H2,1H3,(H,13,15)	PubChemLite[1]
InChIKey	DAOIJTZMMBZCQJ-UHFFFAOYSA-N	PubChemLite[1]
Monoisotopic Mass	220.12119 Da	PubChemLite[1]

Note: The CAS Number 77280-34-3 corresponds to the para-isomer, 4-(N-(p-tolyl)carbamoyl)morpholine, and should not be used for the meta-isomer discussed herein.[2]

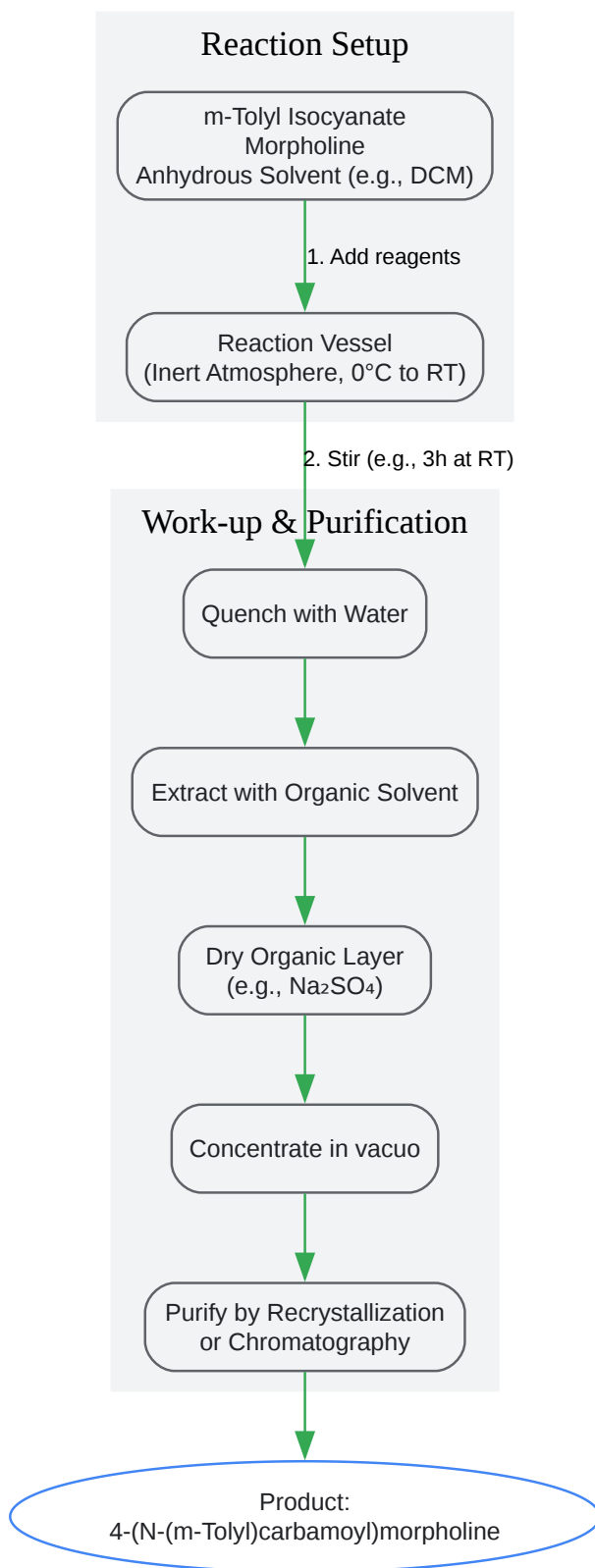
Synthesis Protocol: Nucleophilic Addition of Morpholine to m-Tolyl Isocyanate

The synthesis of N-aryl-morpholine-4-carboxamides is typically achieved through the straightforward nucleophilic addition of morpholine to the corresponding aryl isocyanate. This method is efficient and generally proceeds under mild conditions to yield the desired urea derivative.

Mechanistic Rationale

The reaction proceeds via a nucleophilic attack of the secondary amine of the morpholine ring on the electrophilic carbon atom of the isocyanate group of m-tolyl isocyanate. The lone pair of electrons on the nitrogen atom of morpholine initiates the bond formation with the carbonyl carbon of the isocyanate. This is followed by a proton transfer from the nitrogen to the oxygen, resulting in the stable urea linkage. The reaction is often carried out in an aprotic solvent to prevent side reactions with the isocyanate.

Experimental Workflow



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Caption: Synthetic workflow for **4-(N-(m-tolyl)carbamoyl)morpholine**.

Step-by-Step Methodology

This protocol is adapted from a standard procedure for the synthesis of N-phenylmorpholine-4-carboxamide and should be optimized for the specific reagents.

- **Preparation:** To a solution of m-tolyl isocyanate (1.0 equivalent) in an anhydrous aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon), add morpholine (1.0 equivalent) dropwise at 0 °C.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for a period of 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is poured into ice-water with stirring.
- **Extraction:** The aqueous layer is extracted with an organic solvent (e.g., DCM or ethyl acetate). The combined organic phases are washed with water and brine.
- **Drying and Concentration:** The organic layer is dried over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed under reduced pressure.
- **Purification:** The resulting crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) or by silica gel chromatography to yield the pure **4-(N-(m-tolyl)carbamoyl)morpholine**.

Safety Considerations for Starting Materials

- **m-Tolyl Isocyanate (CAS 621-29-4):** This reagent is toxic and a lachrymator. It is harmful if inhaled or absorbed through the skin and can cause severe respiratory and skin irritation.^[3] It should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- **Morpholine (CAS 110-91-8):** Morpholine is a corrosive and flammable liquid.^{[2][4]} It can cause severe skin burns and eye damage.^{[4][5]} Inhalation of vapors may cause respiratory irritation.^[2] It should also be handled in a fume hood with appropriate PPE.

Applications and Research Context

While specific applications for **4-(N-(m-tolyl)carbamoyl)morpholine** are not extensively documented in publicly available literature, its structural class, N-aryl-morpholine-4-carboxamides, is of significant interest in medicinal chemistry and drug discovery.

- **Scaffold for Biologically Active Molecules:** The morpholine heterocycle is a key component in a wide range of pharmacologically active compounds, valued for improving properties such as aqueous solubility and metabolic stability.
- **Potential as an Intermediate:** This compound serves as a valuable intermediate for the synthesis of more complex molecules. The urea linkage can be a key structural element for interaction with biological targets, or it can be a site for further chemical modification.
- **Research in Pharmacological Screening:** Derivatives of N-aryl-morpholine-4-carboxamides are often synthesized as part of compound libraries for high-throughput screening against various biological targets, including enzymes and receptors, in the search for new therapeutic leads.

Conclusion

4-(N-(m-tolyl)carbamoyl)morpholine is a well-defined chemical entity within the broader class of N-aryl-morpholine-4-carboxamides. While it may not have extensive, direct applications documented, its synthesis is straightforward, and it represents a valuable building block for the development of novel compounds with potential pharmacological activity. This guide provides the foundational knowledge required for its synthesis, identification, and safe handling, enabling its use in further research and development endeavors.

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Sources

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